

# What are the fundamental properties of hexahydroxybenzene?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexahydroxybenzene

Cat. No.: B1219233

[Get Quote](#)

## Hexahydroxybenzene: A Comprehensive Technical Guide

**Abstract:** **Hexahydroxybenzene** (HHB), also known as benzenehexol, is a unique polyhydroxylated aromatic compound with the chemical formula  $C_6H_6O_6$ .<sup>[1]</sup> It consists of a benzene ring where each carbon atom is substituted with a hydroxyl group.<sup>[2]</sup> This fully substituted arrangement imparts distinct chemical and physical properties, making it a molecule of significant interest in materials science, organic synthesis, and potentially in drug development. This guide provides an in-depth overview of the fundamental properties of **hexahydroxybenzene**, including its physicochemical characteristics, synthesis, purification, and analytical methodologies.

## Physicochemical Properties of Hexahydroxybenzene

**Hexahydroxybenzene** is typically a white to gray or brown crystalline solid at room temperature.<sup>[2][3]</sup> Its highly polar structure, due to the six hydroxyl groups, significantly influences its physical properties, such as its high solubility in hot water.<sup>[1][2]</sup> A summary of its key quantitative properties is presented in Table 1. Note that some reported physical properties, such as melting and boiling points, show significant variation in the literature, which may be attributable to different polymorphic forms or the presence of impurities.<sup>[1][4][5]</sup>

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>6</sub>	[1][2][4][6][7]
Molecular Weight	174.11 g/mol	[1][3][6]
Appearance	White to Gray to Brown powder to crystal	[2][3][4][5]
Melting Point	>300 °C or >310 °C (decomposes)	[7][8][9][10]
Solubility	Soluble in hot water; Freely soluble (999 g/L at 25 °C, calculated)	[1][3][9]
Density	2.176 ± 0.06 g/cm <sup>3</sup> (calculated)	[9]
pKa (predicted)	9.17 ± 0.33	[3][4][5]
CAS Number	608-80-0	[1][4][6]

## Chemical Properties and Reactivity

The chemistry of **hexahydroxybenzene** is dominated by its six hydroxyl groups. These groups make the molecule an effective electron donor and susceptible to oxidation.

- **Acidity:** The hydroxyl groups can deprotonate to form the hexaanion C<sub>6</sub>O<sub>6</sub><sup>6-</sup>. [1]
- **Oxidation:** HHB can be oxidized to produce compounds like tetrahydroxy-p-benzoquinone (THBQ) and rhodizonic acid. [1][10] This susceptibility to oxidation means that its synthesis and handling often require an inert atmosphere to prevent degradation. [1][8]
- **Complexation:** The hydroxyl groups are excellent ligands for metal ions, enabling HHB to form stable complexes. [1] This property is fundamental to its use in the synthesis of metal-organic frameworks (MOFs). [1]
- **Derivatization:** The hydroxyl groups can be readily derivatized. For example, acetylation with acetic anhydride yields hexaacetyl**hexahydroxybenzene** (m.p. 220-203 °C), and reaction with benzoyl chloride can form the hexabenzoate ester (m.p. 323–325°C). [1][8]

## Biological Activity and Applications

**Hexahydroxybenzene**'s unique structure underpins its utility in various scientific and industrial fields.

- **Metal-Organic Frameworks (MOFs):** HHB is a crucial building block for creating two-dimensional (2D) conductive MOFs.[1] These materials possess a graphene-like honeycomb lattice structure and are being investigated for applications in nanoelectronics, sensors, and next-generation energy storage systems like rechargeable batteries and supercapacitors.[1]
- **Organic Synthesis:** It serves as a chemical intermediate for producing a range of other organic compounds, including pharmaceuticals and agrochemicals.[1] It has also been used as a starting material for the synthesis of biologically important inositols through hydrogenation.[8]
- **Liquid Crystals:** Partially O-alkylated derivatives of **hexahydroxybenzene** have been explored for their potential as discotic liquid crystals.[1]
- **Antioxidant Properties:** Due to its ability to scavenge free radicals and chelate metal ions, **hexahydroxybenzene** exhibits antioxidant properties, offering potential cellular protection against oxidative stress.[1]

No specific signaling pathways involving **hexahydroxybenzene** were detailed in the provided search results. Its biological activity appears to stem from its general properties as a polyphenol, such as its antioxidant and metal-chelating capabilities.[1]

## Experimental Protocols

### Synthesis of Hexahydroxybenzene

A common and convenient laboratory synthesis involves the reduction of tetrahydroxy-p-benzoquinone (THBQ).[1][8]

Materials:

- Tetrahydroxyquinone (THBQ)
- Stannous chloride dihydrate ( $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ )

- 2.4 N Hydrochloric acid (HCl)
- 12 N Hydrochloric acid (HCl)
- Ethanol
- Decolorizing carbon
- Nitrogen or Carbon Dioxide gas source

Procedure:

- In a 1.5-L beaker, dissolve 10 g (0.058 mole) of tetrahydroxyquinone in 200 mL of boiling 2.4 N hydrochloric acid.[\[8\]](#)
- To the boiling, deep-red solution, rapidly add 100 g (0.44 mole) of stannous chloride dihydrate.[\[8\]](#) The color will disappear, and grayish crystals of crude **hexahydroxybenzene** will precipitate.[\[8\]](#)
- Add 250 mL of 12 N HCl and heat the mixture to boiling with constant stirring.[\[8\]](#)
- Remove the beaker from the heat, add an additional 600 mL of 12 N HCl, and cool the solution in a refrigerator to allow for complete precipitation.[\[8\]](#)
- Collect the crude product by filtration.[\[11\]](#)

## Purification by Recrystallization

The crude product from the synthesis is often colored due to oxidation and requires purification.[\[8\]](#)

Procedure:

- Dissolve the crude **hexahydroxybenzene** (from the previous step) in 450 mL of hot 2.4 N HCl containing 3 g of hydrated stannous chloride (to prevent oxidation) and 1 g of decolorizing carbon.[\[8\]](#)

- Filter the hot solution through a sintered-glass Büchner funnel to remove the decolorizing carbon and any other insoluble impurities.[8] Filter paper should be avoided as it is attacked by strong acid.[8]
- Rinse the carbon with 75 mL of boiling water and combine the rinse with the filtrate.[8]
- To the hot filtrate, add 1 L of 12 N HCl and cool the mixture in a refrigerator.[8]
- Snow-white crystals of pure **hexahydroxybenzene** will separate.[8] Collect the crystals by filtration under an inert atmosphere (N<sub>2</sub> or CO<sub>2</sub>) to prevent air oxidation, which can cause a pink coloration to develop on the crystals.[8]
- Wash the collected crystals with 100 mL of a cold 1:1 mixture of ethanol and 12 N HCl.[8]
- Dry the purified crystals in a vacuum desiccator over sodium hydroxide pellets. The expected yield is 7.1–7.8 g (70–77%).[8]

## Characterization by Melting Point Determination

The purity of the final product can be assessed by its melting point. A pure compound will have a sharp melting range, while impurities typically depress and broaden the range.[12] The decomposition point of **hexahydroxybenzene** is not a reliable indicator of purity; a light color is a better sign, as trace amounts of oxidized impurities cause intense coloration.[8]

Procedure:

- Place a small amount of the dry, purified **hexahydroxybenzene** into a capillary tube, ensuring the sample height is 2-3 mm.[13]
- Compact the sample by tapping the sealed end of the tube on a hard surface or by dropping it down a long glass tube.[13][14]
- Place the capillary tube into a melting point apparatus.[12][13]
- Heat rapidly to approximately 20°C below the expected decomposition temperature (>310°C).[13]
- Then, decrease the heating rate to about 1-2°C per minute.[12][13]

- Observe the sample and record the temperature at which decomposition or significant color change occurs.[12]

## General Protocols for Spectroscopic Analysis

UV-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy is a standard technique for quantifying phenolic compounds.[15][16] The benzene ring in phenols strongly absorbs UV light, typically around 280 nm.[17]

- Prepare a dilute solution of **hexahydroxybenzene** in a suitable solvent (e.g., water or ethanol).
- Use a quartz cuvette to measure the absorbance spectrum over the UV-Vis range (typically 200-800 nm).[15]
- The characteristic absorption peaks can be used for qualitative identification and, with appropriate calibration, for quantitative analysis.[16][18]

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the functional groups present in a molecule.

- Prepare the sample, typically by mixing a small amount with KBr powder and pressing it into a pellet, or by analyzing it as a mull.
- Acquire the IR spectrum.
- For **hexahydroxybenzene**, a prominent, broad absorption band is expected in the 3570–3200  $\text{cm}^{-1}$  region, characteristic of the O-H stretching of the hydroxyl groups.[19][20] Characteristic aromatic C-H stretching peaks may also be observed between 3100 and 3000  $\text{cm}^{-1}$ . [19]

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR provides detailed information about the structure and chemical environment of the atoms in a molecule.

- Dissolve 5-25 mg of the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- $\text{d}_6$  or  $\text{D}_2\text{O}$ ) in a clean NMR tube.[21][22]

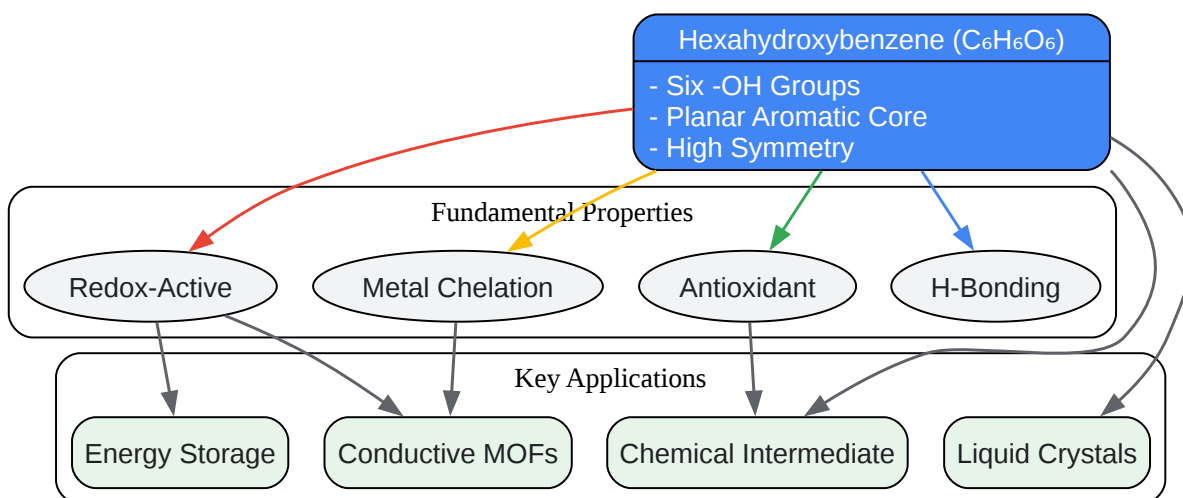
- Filter the solution to remove any particulate matter, which can degrade spectral quality.[21]  
[23]
- Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra. Due to the high symmetry of the **hexahydroxybenzene** molecule, simple spectra are expected. The  $^1\text{H}$  NMR should show a single peak for the six equivalent hydroxyl protons, and the  $^{13}\text{C}$  NMR should show a single peak for the six equivalent aromatic carbons.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **hexahydroxybenzene**.



[Click to download full resolution via product page](#)

Caption: Core properties and applications of **hexahydroxybenzene**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hexahydroxybenzene (CAS 608-80-0) - RUO [benchchem.com]
- 2. CAS 608-80-0: Hexahydroxybenzene | CymitQuimica [cymitquimica.com]
- 3. Page loading... [guidechem.com]
- 4. Hexahydroxybenzene [chembk.com]
- 5. 608-80-0 CAS MSDS (hexahydroxy-benzene) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Hexahydroxybenzene | C6H6O6 | CID 69102 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. CAS # 608-80-0, Hexahydroxybenzene, 1,2,3,4,5,6-Benzenehexaol, 1,2,3,4,5,6-Benzenehexol, NSC 528169 - chemBlink [chemblink.com]
- 10. Hexahydroxybenzene|608-80-0 - MOLBASE Encyclopedia [m.molbase.com]
- 11. hexahydroxy-benzene | 608-80-0 [chemicalbook.com]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 15. ijset.in [ijset.in]
- 16. The Role of UV-Visible Spectroscopy for Phenolic Compounds Quantification in Winemaking | Semantic Scholar [semanticscholar.org]
- 17. edinburghanalytical.com [edinburghanalytical.com]
- 18. wineserver.ucdavis.edu [wineserver.ucdavis.edu]
- 19. academicedgepress.co.uk [academicedgepress.co.uk]

- 20. [ejournal.upi.edu](http://ejournal.upi.edu) [[ejournal.upi.edu](http://ejournal.upi.edu)]
- 21. NMR Sample Preparation [[nmr.chem.umn.edu](http://nmr.chem.umn.edu)]
- 22. NMR Sample Preparation | Chemical Instrumentation Facility [[cif.iastate.edu](http://cif.iastate.edu)]
- 23. [organomation.com](http://organomation.com) [[organomation.com](http://organomation.com)]
- To cite this document: BenchChem. [What are the fundamental properties of hexahydroxybenzene?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219233#what-are-the-fundamental-properties-of-hexahydroxybenzene>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)